

Hosenkoside C: Application Notes for a Phytochemical Reference Standard

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Compound of Interest

Compound Name: *Hosenkoside C*

Cat. No.: *B8143437*

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Introduction

Hosenkoside C is a baccharane glycoside, a type of triterpenoid saponin, isolated from the seeds of *Impatiens balsamina*.^{[1][2]} This document provides detailed application notes and protocols for the use of **Hosenkoside C** as a reference standard in phytochemical analysis. The protocols outlined below are based on established methods for the analysis of **Hosenkoside C** and related compounds.

Physicochemical Properties and Handling

Hosenkoside C is typically a white to off-white, hygroscopic solid.^[1] It is soluble in polar organic solvents such as dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol.^[1] For in vivo studies, specific solvent formulations may be required to achieve adequate solubility.^[1]

Table 1: Physicochemical and Storage Information for **Hosenkoside C**

Parameter	Value	Reference
Molecular Formula	C ₄₈ H ₈₂ O ₂₀	[3]
Molecular Weight	979.15 g/mol	[3]
CAS Number	156764-83-9	[2]
Appearance	White to off-white solid	[1]
Purity (Typical)	≥95% (HPLC)	[4]
Storage (Short-term)	2-8 °C	[5]
Storage (Long-term)	-20°C (sealed, away from light and moisture)	[6]
Stock Solution Storage	-80°C (up to 6 months); -20°C (up to 1 month)	[6]

Experimental Protocols

Isolation and Purification of Hosenkoside C from *Impatiens balsamina* Seeds

The following protocol describes a general procedure for the isolation and purification of **Hosenkoside C**.

Materials and Equipment:

- Dried seeds of *Impatiens balsamina*
- Grinder or mill
- Methanol or 70% Ethanol
- n-Hexane, ethyl acetate, n-butanol
- Silica gel for column chromatography
- Reversed-phase C18 column

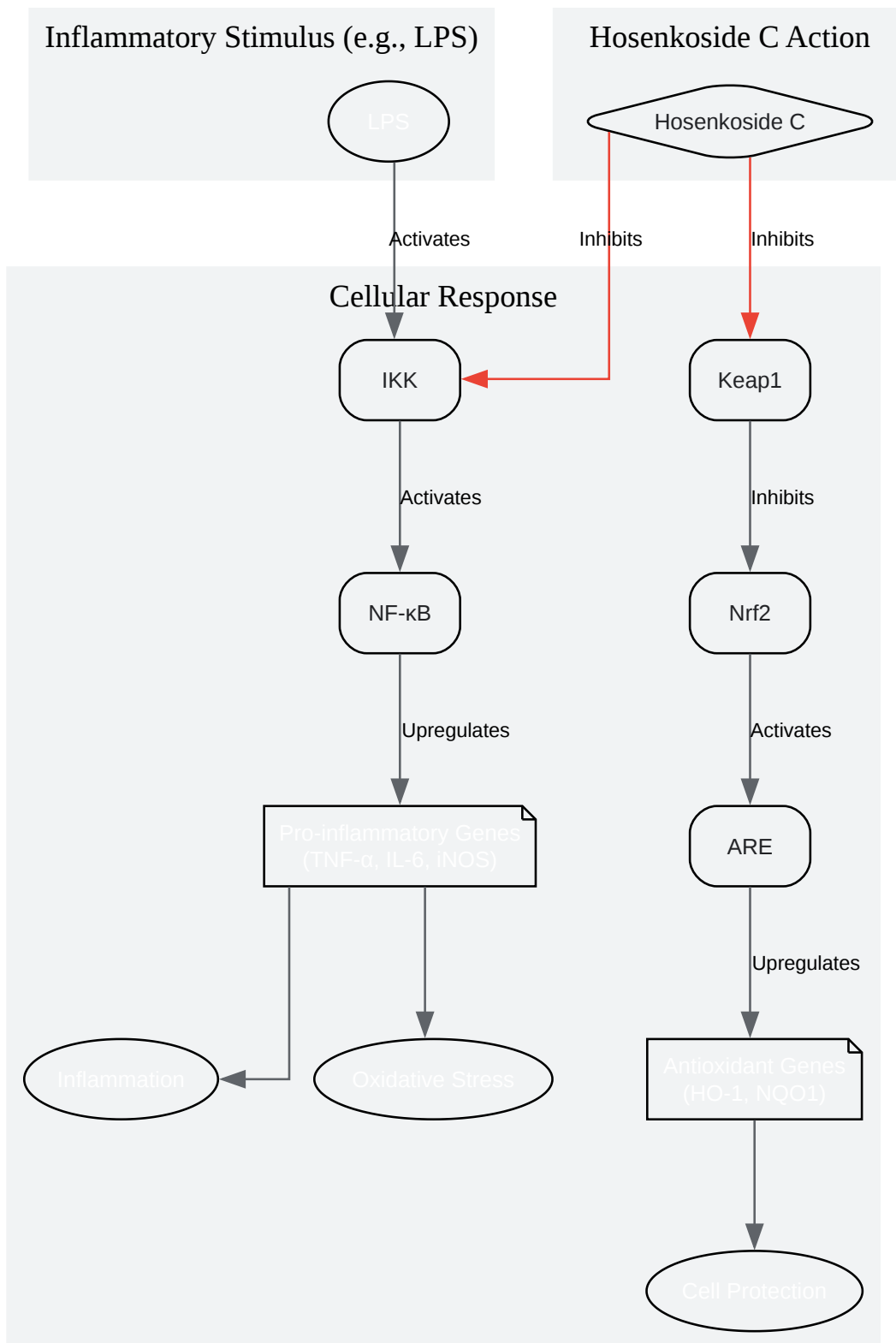
- High-Performance Liquid Chromatography (HPLC) system (preparative)
- Rotary evaporator
- Freeze-dryer

Protocol:

- Extraction:
 - Grind the dried seeds of *Impatiens balsamina* to a coarse powder.
 - Extract the powdered seeds with methanol or 70% ethanol using reflux or sonication.[2]
 - Concentrate the extract under reduced pressure to obtain a crude extract.[2]
- Solvent Partitioning:
 - Suspend the crude extract in water and partition successively with n-hexane, ethyl acetate, and n-butanol.[1]
 - The butanol fraction, which is enriched with baccharane glycosides, should be collected. [1]
- Chromatographic Purification:
 - Subject the n-butanol fraction to silica gel column chromatography, eluting with a gradient of chloroform-methanol-water or ethyl acetate-n-butanol-water.[1]
 - Monitor fractions using Thin Layer Chromatography (TLC).
 - Pool the fractions containing **Hosenkoside C**.
 - Further purify the pooled fractions using preparative reversed-phase HPLC on a C18 column with a mobile phase gradient of acetonitrile and water.[2]
- Final Product:
 - Lyophilize the purified fractions to obtain **Hosenkoside C** as a solid.

- Confirm the structure and purity using NMR, MS, and analytical HPLC.[2]

Diagram 1: Experimental Workflow for **Hosenkoside C** Isolation



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